

GSK360: A Potent and Selective Chemical Probe for Interrogating PRMT5 Function

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Compound of Interest

Compound Name: GSK 366

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Protein Arginine Methyltransferase 5 (PRMT5) is a critical enzyme that catalyzes the symmetric dimethylation of arginine residues on both histone and non-histone proteins. This post-translational modification plays a pivotal role in a myriad of cellular processes, including transcriptional regulation, RNA splicing, signal transduction, and DNA damage repair. Dysregulation of PRMT5 activity has been implicated in the pathogenesis of numerous human diseases, most notably cancer, making it a compelling therapeutic target. GSK3326595 (also known as GSK360) is a potent, selective, and reversible small molecule inhibitor of PRMT5. Its high specificity and robust cellular activity have established it as an invaluable chemical probe for elucidating the multifaceted functions of PRMT5 in normal physiology and disease. This technical guide provides a comprehensive overview of GSK360, including its mechanism of action, biochemical and cellular activity, and detailed protocols for its application in key experimental assays.

Mechanism of Action

GSK360 is a substrate-competitive inhibitor of PRMT5. It binds to the substrate-binding pocket of the PRMT5/MEP50 complex, thereby preventing the binding of protein substrates and inhibiting the transfer of methyl groups from the co-factor S-adenosylmethionine (SAM). This leads to a global reduction in symmetric dimethylarginine (SDMA) levels on a multitude of cellular proteins.

Biochemical and Cellular Activity

GSK360 exhibits potent inhibition of the PRMT5/MEP50 complex in biochemical assays and demonstrates robust anti-proliferative activity in a wide range of cancer cell lines.

Table 1: Biochemical Activity of GSK360 against PRMT5/MEP50

Substrate	IC50 (nM)	Ki*app (nM)	Reference
Histone H4 peptide	6.2 ± 0.8	3.1 ± 0.4	[1]
SmD3 peptide	-	3.0 ± 0.8	[2]
HNRNPH1 peptide	-	9.5 ± 3.3	[2]
H2A peptide	-	3.0 ± 0.3	[2]
FUBP1 peptide	-	9.9 ± 0.8	[2]

Table 2: Cellular Activity of GSK360 in Various Cancer Cell Lines

Cell Line	Cancer Type	gIC50 (nM)	SDMA EC50 (nM)	Reference
Z-138	Mantle Cell Lymphoma	7.6	2	[1]
REC-1	Mantle Cell Lymphoma	-	-	[1]
Granta-519	Mantle Cell Lymphoma	-	-	[3]
Maver-1	Mantle Cell Lymphoma	-	-	[4]
MV-4-11	Acute Myeloid Leukemia	-	-	[5]
MDA-MB-468	Breast Cancer	-	-	
A broad panel of 276 cell lines	Various	7.6 to >30,000	-	[1]

Selectivity Profile

A key attribute of a chemical probe is its selectivity for the intended target over other related proteins. GSK360 has been extensively profiled against a panel of other methyltransferases and demonstrates exceptional selectivity for PRMT5.

Table 3: Selectivity of GSK360

Enzyme	Fold Selectivity over PRMT5	Reference
Panel of 20 other methyltransferases	>4,000	[6]

Experimental Protocols

Detailed methodologies are crucial for the successful application of GSK360 as a chemical probe. The following are protocols for key experiments to assess PRMT5 function and target engagement of GSK360.

PRMT5 Biochemical Assay

This protocol is for determining the in vitro potency of GSK360 against the PRMT5/MEP50 enzyme complex using a radioactive filter binding assay.

Materials:

- Recombinant human PRMT5/MEP50 complex (Reaction Biology Corp.)
- Histone H4 peptide (1-21) substrate
- S-adenosyl-L-[methyl-³H]-methionine ([³H]-SAM)
- GSK360
- Assay Buffer: 50 mM Tris-HCl pH 8.5, 50 mM NaCl, 5 mM MgCl₂, 1 mM DTT, 1 mM PMSF
- Trichloroacetic acid (TCA)
- Scintillation fluid
- Filter plates (e.g., Millipore Multiscreen)

Procedure:

- Prepare a serial dilution of GSK360 in DMSO.
- In a 96-well plate, add 2 µL of the GSK360 dilution or DMSO (vehicle control).
- Prepare a master mix containing PRMT5/MEP50 complex (e.g., 5 nM final concentration) and Histone H4 peptide (e.g., 2 µM final concentration) in Assay Buffer.
- Add 48 µL of the enzyme/substrate master mix to each well.
- Pre-incubate the plate for 15 minutes at room temperature.

- Initiate the reaction by adding 50 μ L of Assay Buffer containing [3 H]-SAM (e.g., 1 μ M final concentration).
- Incubate the reaction for 60 minutes at 30°C.[\[7\]](#)
- Stop the reaction by adding 50 μ L of 10% TCA.
- Transfer the reaction mixture to a filter plate and wash three times with 10% TCA.
- Dry the filter plate and add scintillation fluid to each well.
- Measure the incorporated radioactivity using a scintillation counter.
- Calculate the percent inhibition for each GSK360 concentration and determine the IC₅₀ value using non-linear regression analysis.

Western Blot for Symmetric Dimethylarginine (SDMA)

This protocol describes the detection of global SDMA levels in cell lysates following treatment with GSK360.

Materials:

- Cell lines of interest
- GSK360
- Cell culture medium and supplements
- RIPA lysis buffer (or similar) with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- Laemmli sample buffer
- SDS-PAGE gels
- PVDF membrane

- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)
- Primary antibody: anti-SDMA antibody (e.g., Cell Signaling Technology)
- Primary antibody: anti-GAPDH or anti- β -tubulin (loading control)
- HRP-conjugated secondary antibody
- Enhanced Chemiluminescence (ECL) substrate
- Imaging system

Procedure:

- Seed cells in a multi-well plate and allow them to adhere overnight.
- Treat cells with a dose-response of GSK360 or DMSO for the desired time (e.g., 72-96 hours).[\[8\]](#)
- Wash cells with ice-cold PBS and lyse them in RIPA buffer.
- Clarify the lysates by centrifugation at 14,000 rpm for 15 minutes at 4°C.
- Determine the protein concentration of the supernatant using a BCA assay.
- Normalize protein concentrations and prepare samples for SDS-PAGE by adding Laemmli buffer and boiling for 5 minutes.
- Load equal amounts of protein (e.g., 20-30 μ g) onto an SDS-PAGE gel and perform electrophoresis.
- Transfer the separated proteins to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary anti-SDMA antibody overnight at 4°C.
- Wash the membrane three times with TBST for 10 minutes each.

- Incubate the membrane with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST for 10 minutes each.
- Incubate the membrane with ECL substrate and capture the chemiluminescent signal using an imaging system.
- Strip the membrane and re-probe with a loading control antibody to ensure equal protein loading.
- Quantify the band intensities using densitometry software.

Cellular Thermal Shift Assay (CETSA)

CETSA is a powerful method to confirm direct target engagement of a compound in a cellular context. The principle is that ligand binding stabilizes the target protein, leading to a higher melting temperature.

Materials:

- Cell line of interest
- GSK360
- PBS with protease inhibitors
- PCR tubes or a 96-well PCR plate
- Thermocycler
- Lysis buffer (e.g., PBS with 0.4% NP-40 and protease inhibitors)
- Centrifuge
- Western blot materials (as described above)

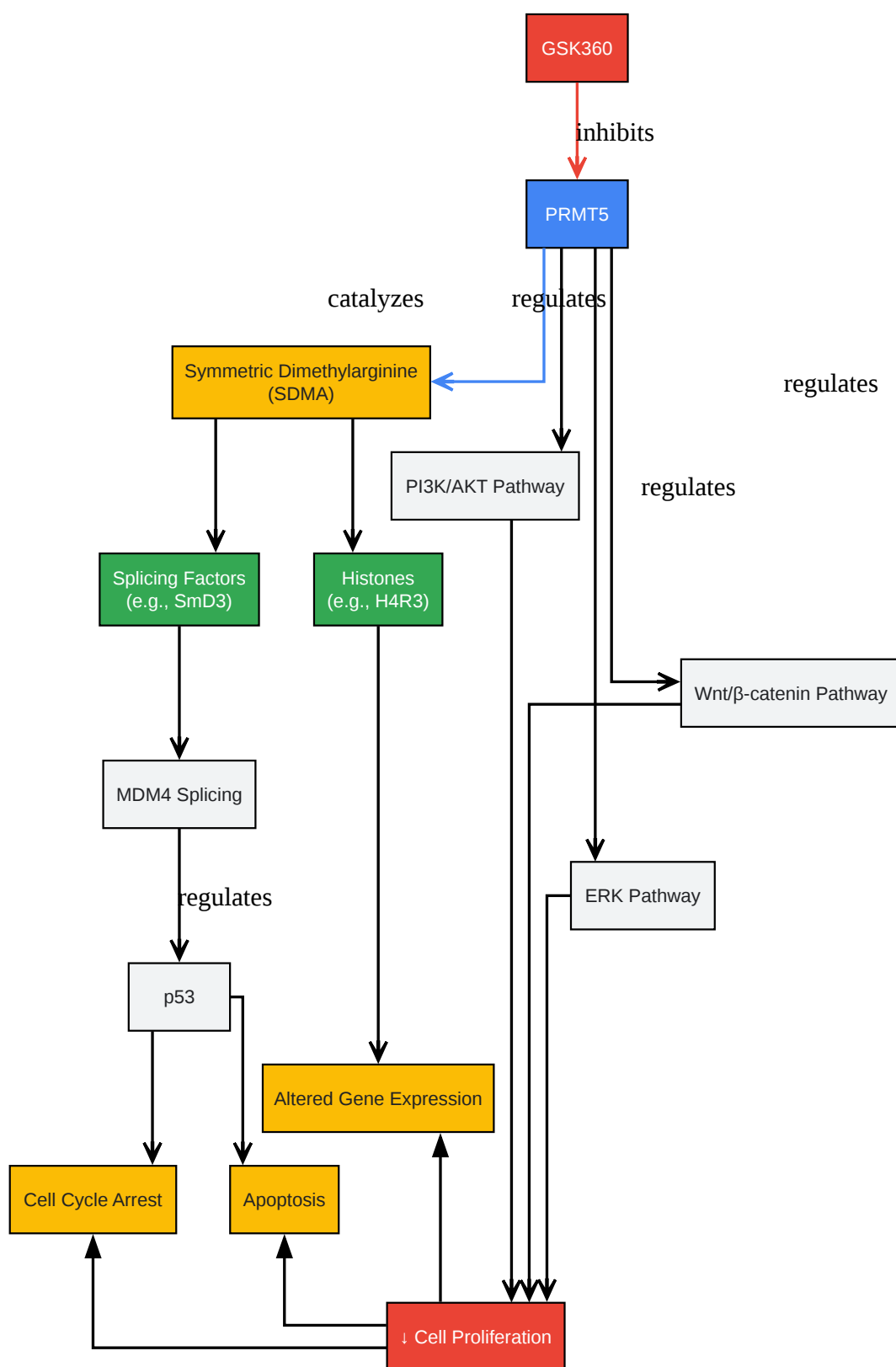
Procedure:

- Culture cells to 80-90% confluency.
- Harvest cells and resuspend them in PBS with protease inhibitors at a desired density (e.g., 2×10^6 cells/mL).
- Treat one aliquot of the cell suspension with GSK360 (e.g., 1 μ M) and another with DMSO (vehicle control) for 1-2 hours at 37°C.
- Aliquot the treated cell suspensions into PCR tubes for each temperature point (e.g., 40°C to 70°C in 3°C increments).
- Heat the samples in a thermocycler for 3 minutes at the designated temperatures, followed by a cooling step to 4°C for 3 minutes.
- Lyse the cells by freeze-thaw cycles or by adding lysis buffer and incubating on ice.
- Separate the soluble fraction from the aggregated proteins by centrifugation at high speed (e.g., 20,000 x g) for 20 minutes at 4°C.
- Carefully collect the supernatant containing the soluble proteins.
- Analyze the amount of soluble PRMT5 in each sample by Western blot as described above.
- Quantify the band intensities and plot the normalized soluble PRMT5 fraction against the temperature to generate a melting curve. A shift in the melting curve in the presence of GSK360 indicates target engagement.[\[5\]](#)

Signaling Pathways and Experimental Workflows

GSK360 can be used to dissect the role of PRMT5 in various signaling pathways. PRMT5 has been shown to regulate key cancer-related pathways, including the PI3K/AKT, ERK, and Wnt/ β -catenin pathways.

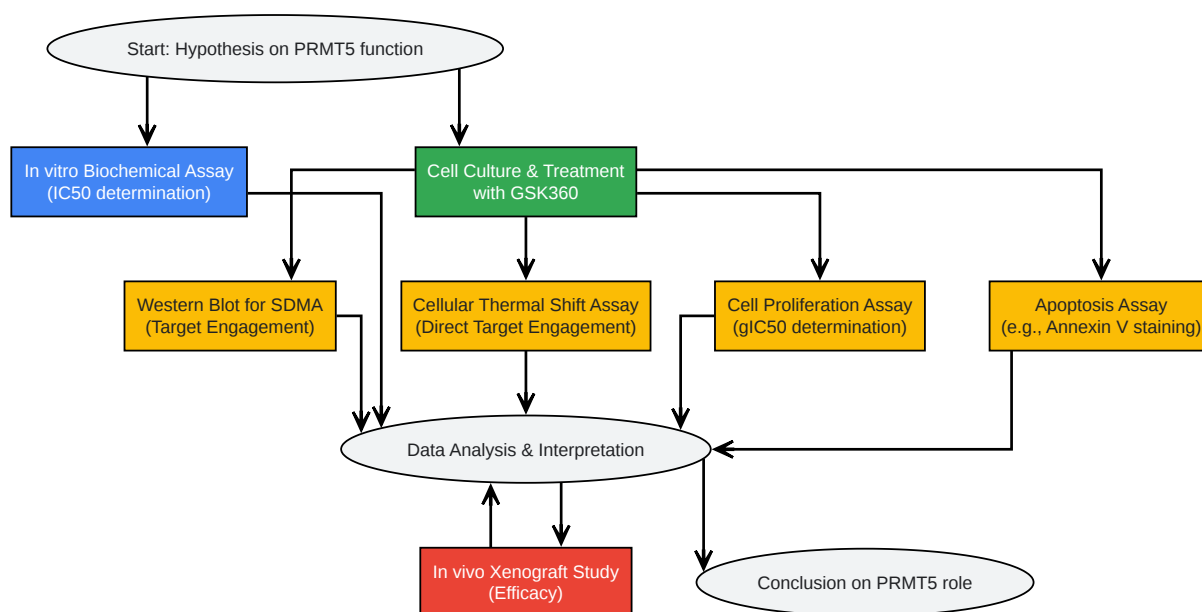
PRMT5 Signaling Network



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Caption: PRMT5 signaling network and the inhibitory effect of GSK360.

Experimental Workflow for Assessing GSK360 Activity



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